

Technical Guide: Verification of H-Phg-OH

Molecular Weight and Formula

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Compound of Interest

Compound Name: H-Phg-OH

Cat. No.: B554971

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight and chemical formula of **H-Phg-OH** (L-Phenylglycine) and details the standard experimental protocols for their verification. This document is intended to serve as a practical resource for researchers engaged in the characterization of small molecules in drug discovery and development.

Core Data of H-Phg-OH

H-Phg-OH, chemically known as L-Phenylglycine, is a non-proteinogenic amino acid. Accurate determination of its molecular weight and formula is fundamental for its use in research and pharmaceutical applications.

Chemical Identity

Identifier	Value
Chemical Name	L-Phenylglycine
Synonyms	H-Phg-OH, (S)-2-Amino-2-phenylacetic acid
CAS Number	2935-35-5[1][2][3][4][5]

Molecular Formula and Weight

The elemental composition and corresponding molecular weight of **H-Phg-OH** are summarized below.

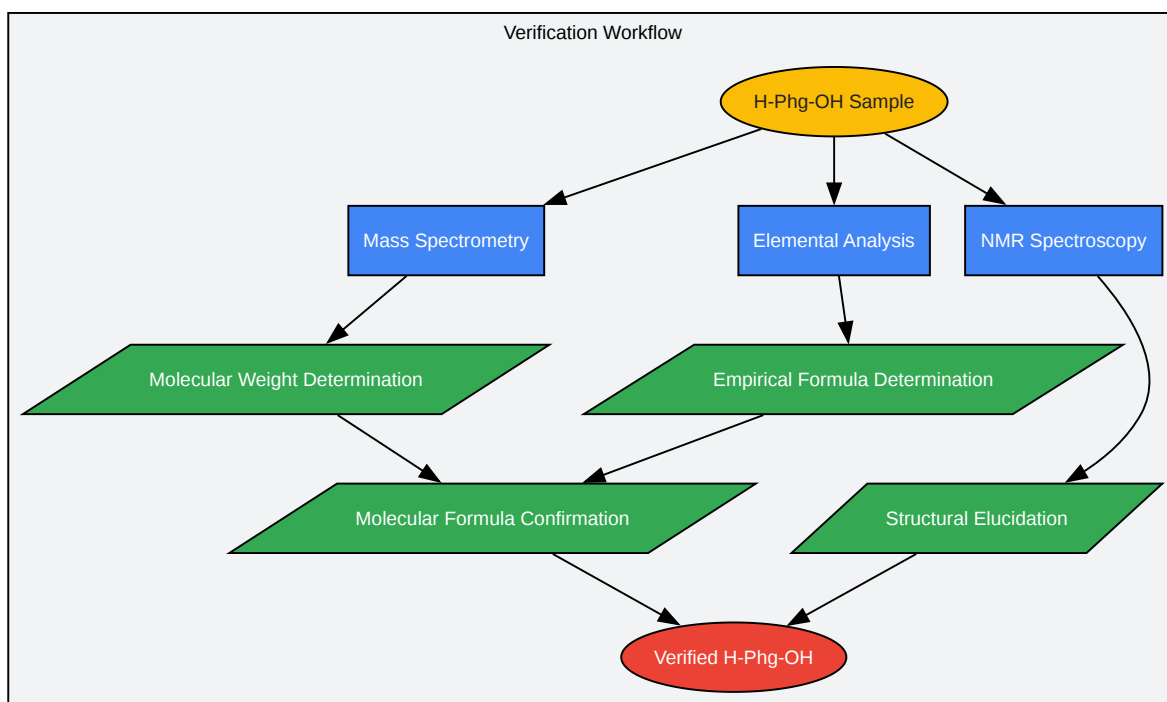
Property	Value
Molecular Formula	C ₈ H ₉ NO ₂ [1][2][3][4][6]
Molecular Weight	151.16 g/mol [1][3][4][7]
Exact Mass	151.0633 g/mol [1]

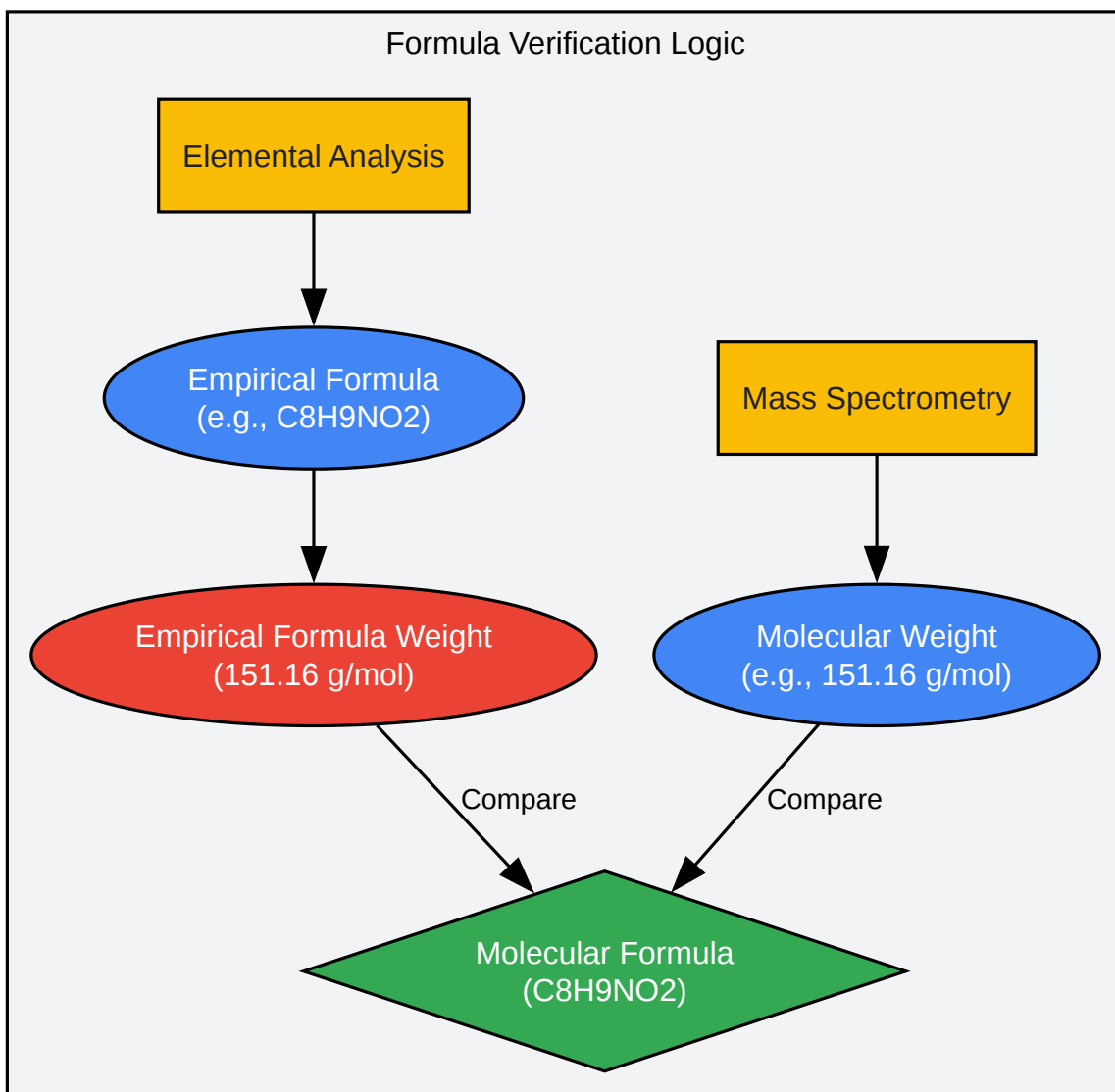
Experimental Protocols for Verification

The verification of the molecular weight and formula of a compound like **H-Phg-OH** involves a multi-technique approach to ensure accuracy. The primary methods employed are mass spectrometry, elemental analysis, and Nuclear Magnetic Resonance (NMR) spectroscopy.

Workflow for Molecular Weight and Formula Verification

The logical flow for the comprehensive characterization of **H-Phg-OH** is depicted below.





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